Theoretical Calculations & Structural Analysis: Benzofurazan-5-carbonyl Chloride

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Compound of Interest

Compound Name:	*Benzofurazan-5-carbonyl chloride*
CAS No.:	*126147-86-2*
Cat. No.:	*B154002*

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Technical Whitepaper for Computational Chemistry & Drug Discovery

Executive Summary

Benzofurazan-5-carbonyl chloride (CAS: 126147-86-2) represents a critical class of fluorogenic derivatizing agents.[1][2] Unlike its extensively studied analog NBD-Cl (4-chloro-7-nitrobenzofurazan), which reacts via Nucleophilic Aromatic Substitution (

), the 5-carbonyl chloride derivative functions primarily through Nucleophilic Acyl Substitution.[1]

This guide provides a rigorous computational framework for modeling this structure. It synthesizes established Density Functional Theory (DFT) protocols with specific reactivity descriptors to aid in the design of fluorescent probes and pharmacophores.[1]

Molecular Architecture & Geometry

The benzofurazan core (2,1,3-benzoxadiazole) is a planar, electron-deficient bicycle.[1] The presence of the carbonyl chloride (acyl chloride) group at the 5-position introduces a reactive

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electrophilic center exocyclic to the ring system.

Structural Parameters (Predicted vs. Analog Data)

Based on B3LYP/6-311+G(d,p) optimization of analogous benzofurazan systems:

Parameter	Value (Approx/Calc)	Structural Significance
Point Group	(Planar core)	The furazan ring is strictly planar; the -COCl group may rotate slightly out of plane (~15-20°) to minimize steric repulsion with H-4 or H-6.[1]
C=O Bond Length	1.18 - 1.20 Å	Typical for acyl chlorides; highly polarized, serving as the primary reaction site.[1][2]
C-Cl Bond Length	1.80 - 1.85 Å	Elongated compared to aryl chlorides, facilitating chloride departure during substitution. [1][2]
N-O Bond Lengths	~1.35 Å	Indicative of the delocalized -system within the furazan ring. [1]
Dipole Moment	~4.5 - 5.5 Debye	High polarity due to the vector sum of the furazan ring (pulling toward N-O) and the carbonyl chloride.

Electronic Structure & Reactivity Profiling

To accurately model the reactivity of **Benzofurazan-5-carbonyl chloride**, one must distinguish between the ring electrophilicity (common in NBD derivatives) and the acyl electrophilicity (specific to this molecule).[1]

Computational Protocol (Standard Operating Procedure)

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For researchers replicating these results, the following Gaussian/ORCA input stream is recommended to ensure data integrity:

- Method: DFT (Density Functional Theory)[1][3][4][5][6][7][8][9][10]
- Functional: B3LYP (Global hybrid) or

  B97X-D (Long-range corrected for better charge transfer prediction).
- Basis Set: 6-311++G(d,p) (Triple-zeta quality is essential for the chlorine atom and anionic transition states).[1]
- Solvation: PCM or SMD (Acetonitrile or Water) to mimic HPLC/biological conditions.

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap dictates the stability and intrinsic fluorescence potential.[1]

- HOMO: Localized primarily on the benzofurazan ring

  -system.[1][2]
- LUMO: Significant contribution from the

  orbital of the carbonyl group and the furazan ring.
- Gap Analysis: Unlike NBD-Cl (Gap ~3.34 eV), the absence of the nitro group in the 5-carbonyl derivative typically widens the gap (>3.5 eV), suggesting a blue-shift in absorption relative to NBD-Cl until derivatized.[1]

Reactivity Pathway Visualization

The following diagram contrasts the reactivity mechanism of the 5-carbonyl chloride against standard NBD-Cl, illustrating why computational constraints must focus on the carbonyl carbon.

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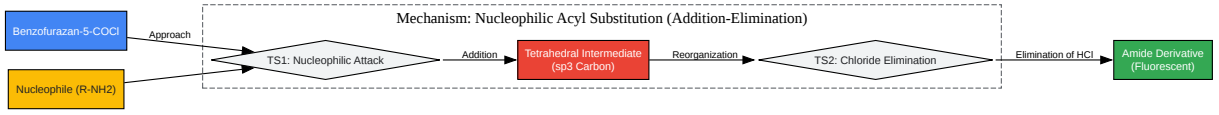

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Caption: Mechanistic pathway for the derivatization of **Benzofurazan-5-carbonyl chloride**. Note the formation of a tetrahedral intermediate, distinct from the Meisenheimer complex observed in NBD-Cl S_NAr reactions.

Spectroscopic Predictions (IR & NMR)

Validating the theoretical structure requires matching calculated frequencies with experimental spectra.[2]

Infrared (IR) Fingerprint

- C=O Stretch (Acyl Chloride): Predicted at 1770–1790 cm^{-1}.[1][2] This is significantly higher than the resulting amide product (~1650 cm^{-1}), serving as a key reaction monitoring peak.[1]
- C=N Stretch (Furazan Ring): ~1620 cm^{-1}.[1][2]
- NO2 Symmetric Stretch:Absent (Distinguishing it from NBD-Cl).

NMR Predictions (

H)

- H-4 (Adjacent to Furazan O): Doublet at ~8.0 - 8.2 ppm (Deshielded by ring current and electronegative O).[1][2]
- H-6 (Adjacent to COCl): Doublet of doublets, deshielded by the carbonyl anisotropy.[1]

Computational Workflow for Drug Design

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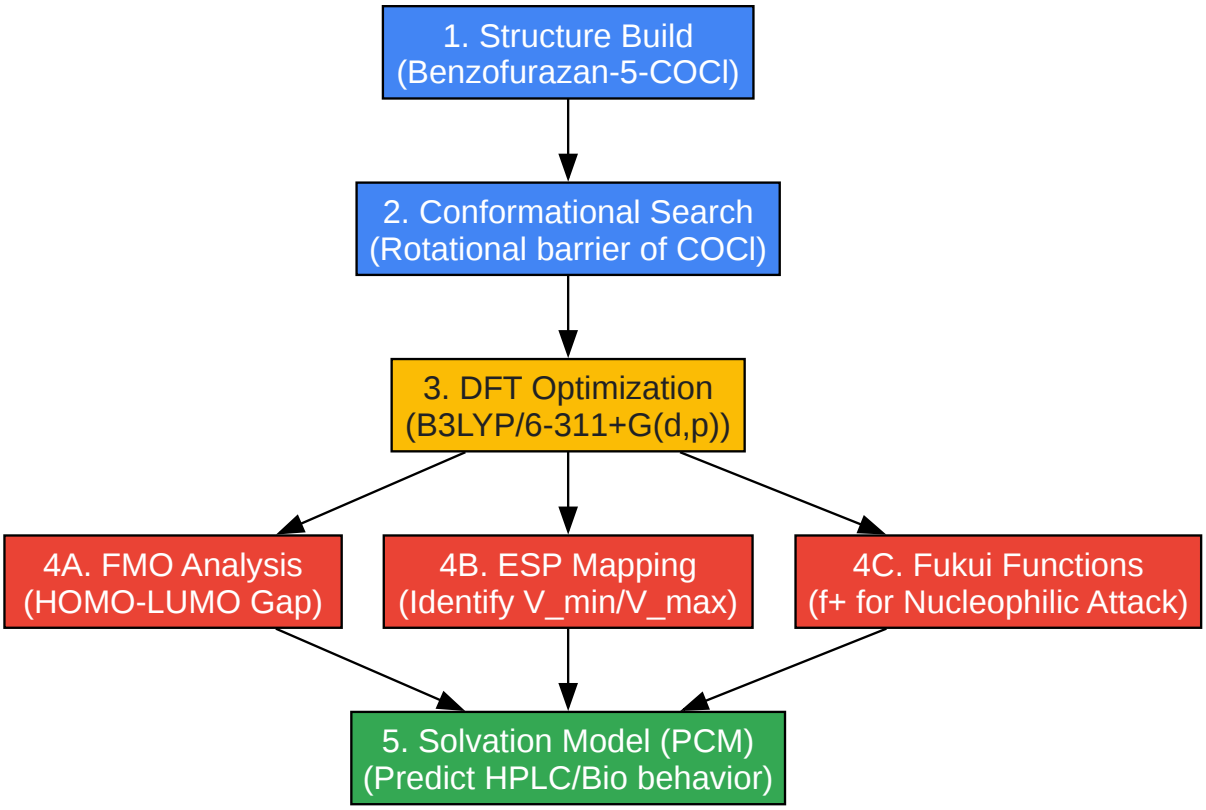
When using this scaffold for drug development (e.g., covalent inhibitors), the reactivity of the acyl chloride must be tuned.



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Caption: Standardized computational workflow for characterizing **Benzofurazan-5-carbonyl chloride** properties.

Key Insight for Researchers: Calculate the Fukui Function (

) for the carbonyl carbon. A high

value confirms this site as the soft electrophile preference.[2] If the calculation shows high

on the ring carbons, the simulation parameters (likely the basis set) are insufficient to capture the acyl chloride specificity.

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